Precision Verification of 2-Oxo-2-phenylethane-1-sulfonamide: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*2-Oxo-2-phenylethane-1-sulfonamide*
Cat. No.:	*B13253308*

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Executive Summary

Compound: **2-Oxo-2-phenylethane-1-sulfonamide** CAS: 96355-38-3 Formula:

Application: Synthetic intermediate, Carbonic Anhydrase Inhibitor research.

In drug development, proving the elemental composition of sulfonamides is a critical quality gate. This guide provides the definitive theoretical calculations for **2-Oxo-2-phenylethane-1-sulfonamide** and objectively compares the three primary validation methodologies: Combustion Analysis (CHNS), High-Resolution Mass Spectrometry (HRMS), and Quantitative NMR (qNMR).

While HRMS confirms identity, this guide argues that Combustion Analysis (CHNS)—when optimized with Tungsten Trioxide (

) additives—remains the superior method for establishing bulk purity and elemental stoichiometry, provided strict drying protocols are followed.

Part 1: The Theoretical Baseline (Calculation)[1]

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Before experimental validation, the theoretical mass percentages must be established using IUPAC standard atomic weights. This serves as the "Gold Standard" against which all experimental data is judged.

Molecular Formula:

[1]

Step 1: Atomic Weight Summation

- Carbon (C):

  Da
- Hydrogen (H):

  Da
- Nitrogen (N):

  Da
- Oxygen (O):

  Da
- Sulfur (S):

  Da
- Total Molecular Weight (MW):199.229 g/mol

Step 2: Elemental Percentage Calculation The target acceptance range for pharmaceutical intermediates is typically

absolute deviation.

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Element	Calculation	Theoretical %	Acceptance Range ( )
Carbon		48.23%	47.83% – 48.63%
Hydrogen		4.55%	4.15% – 4.95%
Nitrogen		7.03%	6.63% – 7.43%
Sulfur		16.09%	15.69% – 16.49%
Oxygen	Calculated by difference	24.10%	N/A

Part 2: Methodology Comparison

Why is this compound difficult? The

-keto sulfonamide moiety is hygroscopic (traps water) and the sulfur atom can poison standard combustion catalysts, leading to incomplete oxidation.

Comparative Analysis: CHNS vs. HRMS vs. qNMR

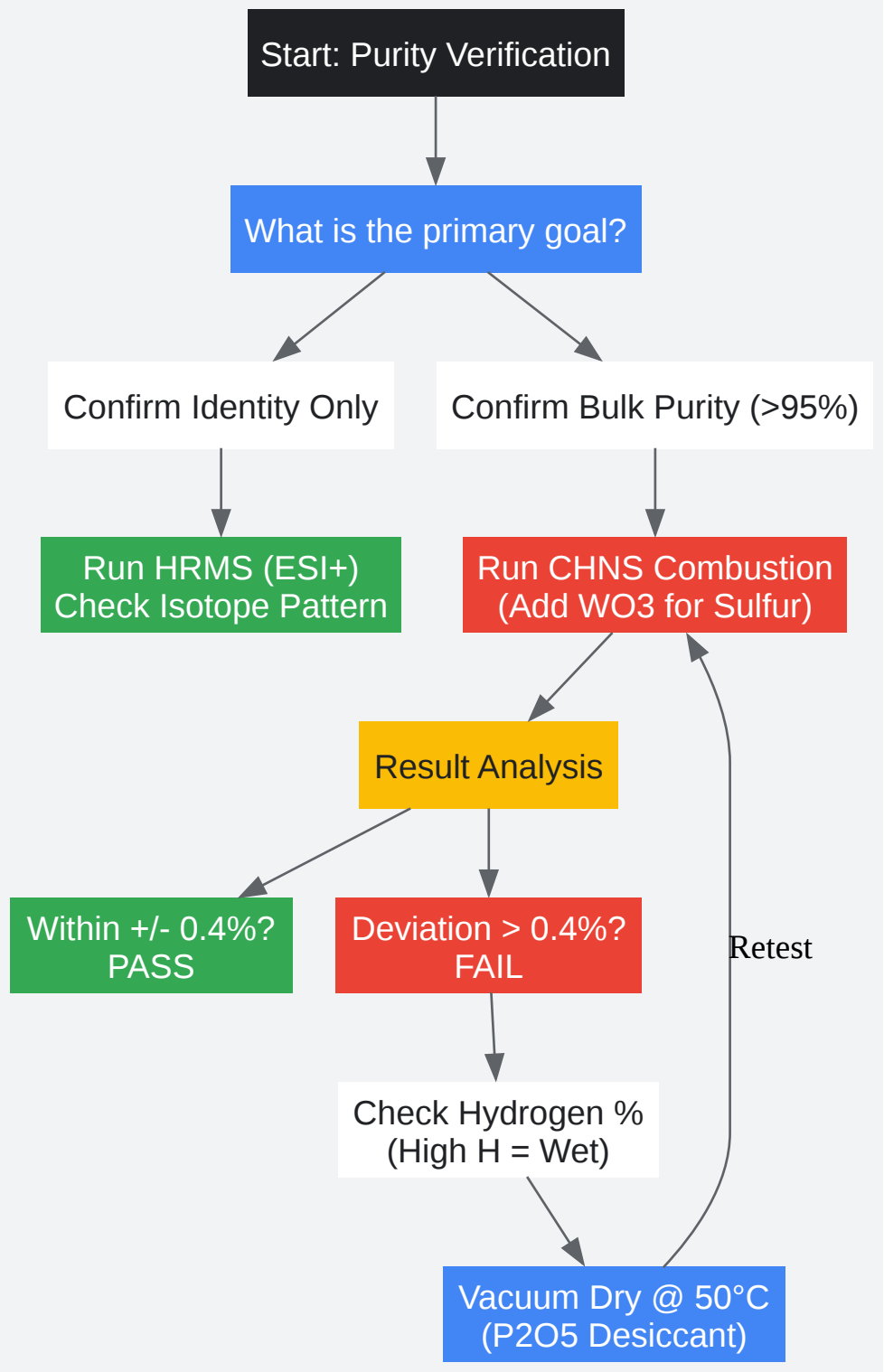
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Feature	Method A: Automated Combustion (CHNS)	Method B: HRMS (Orbitrap/Q-TOF)	Method C: Quantitative NMR (qNMR)
Primary Output	Weight % of Elements (Bulk Purity)	Exact Mass (Molecular Identity)	Molar Purity %
Sulfur Handling	High Risk: Requires additive to prevent retention.	Excellent: Detects isotopic pattern ( ).	Neutral: S is silent; inferred from backbone.
Solvent/Water Detection	Indirect: High H, Low C/N indicates solvation.	Poor: Ionization suppresses solvent peaks.	Excellent: Distinct peaks for residual solvents.[2]
Sample Requirement	2–5 mg (Destructive)	<0.1 mg (Destructive)	5–10 mg (Non-destructive)
Throughput	Medium (10 mins/run)	High (2 mins/run)	Low (Setup + T1 relaxation time)
Verdict	Best for Bulk Purity Validation	Best for Identification	Best for Specific Impurity Quant

Decision Logic for Researchers

Use the following workflow to select the correct validation path for **2-Oxo-2-phenylethane-1-sulfonamide**.

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Figure 1: Decision matrix for selecting analytical methods based on research goals.

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Part 3: Optimized Experimental Protocols

Protocol A: Sulfur-Optimized Combustion Analysis (CHNS)

Objective: Accurate determination of %S and %C without interference. Critical Insight: Standard combustion catalysts often retain sulfur as sulfates in the ash. To prevent this, Tungsten Trioxide (

) is used as a combustion aid.

Reagents & Equipment:

- Analyzer: Elementar vario EL cube or PerkinElmer 2400 Series II.
- Combustion Aid: Tungsten Trioxide (

) powder (High Purity).
- Standard: Sulfanilamide (Reference Standard).

Step-by-Step Workflow:

- Sample Preparation (Drying):
  - Place **2-Oxo-2-phenylethane-1-sulfonamide** in a vacuum oven at 45°C for 4 hours over

    .
  - Why: Sulfonamides form hydrates. Undried samples will yield High %H and Low %C/%S.
- Weighing:
  - Weigh 2.000 – 3.000 mg of sample into a tin capsule using a microbalance (

    precision).
- Additive Application (The "Sulfur Effect"):
  - Add 5–10 mg of Tungsten Trioxide (

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) directly over the sample in the tin capsule.

- Mechanism:

  acts as an acidic oxide flux, preventing the formation of stable alkali sulfates in the ash and ensuring 100% conversion of organic sulfur to

  .

- Combustion:
  - Seal the capsule (exclude air).
  - Combust at 1150°C in an oxygen-rich environment.
- Detection:
  - Gases (

) are separated via TPD (Temperature Programmed Desorption) or GC columns and detected via Thermal Conductivity Detector (TCD).

Protocol B: HRMS Confirmation

Objective: Confirm molecular formula

.

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.
- Target Ion:

  m/z.
- Isotope Check: Look for the

  peak at

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. The abundance should be ~4.5% relative to the base peak, confirming the presence of one Sulfur atom.

Part 4: Data Interpretation & Troubleshooting

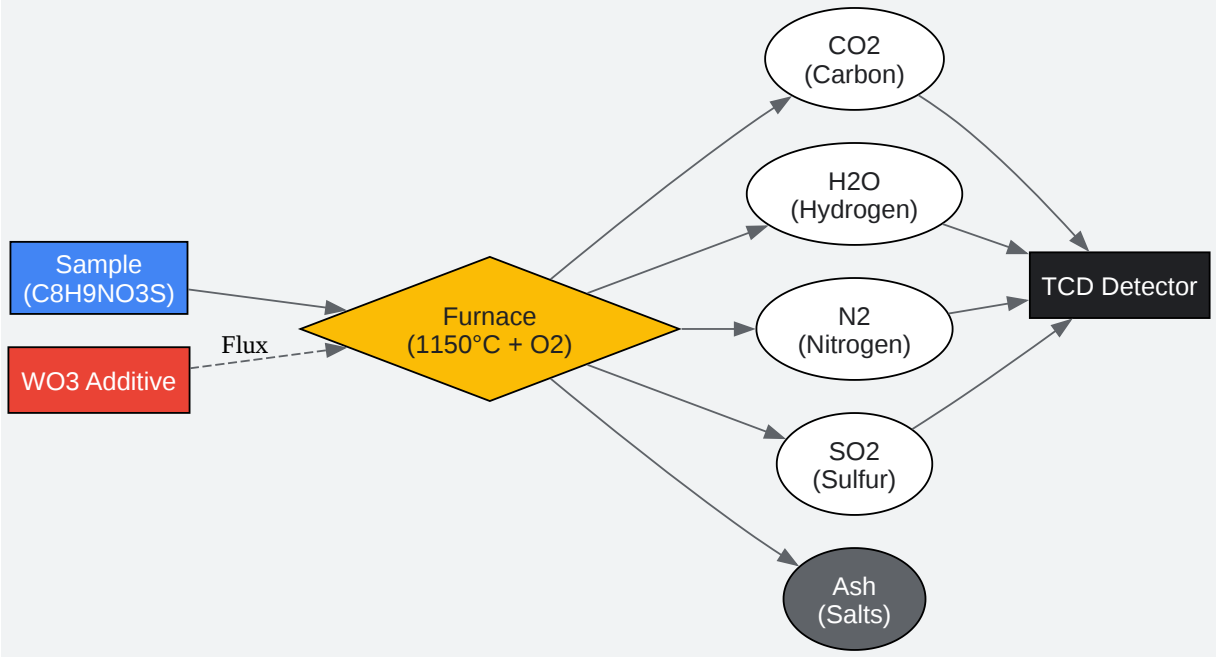
When your CHNS results deviate from the theoretical calculation (Part 1), use this diagnostic table to identify the chemical cause.

Observation	Diagnosis	Corrective Action
High H ( ), Low C/N/S	Solvation (Water/Solvent)	The sample is wet. Dry under high vacuum (0.1 mbar) at 50°C for 12h.
Low S ( ), Normal C/H	Ash Retention	Sulfur is trapped in the crucible ash. Add to the next sample to flux the ash.
Low C ( ), Normal H/N	Incomplete Combustion	The phenyl ring is stable. Increase oxygen dose or combustion time (flash combustion).
All Values Low	Inorganic Impurity	Sample contains non-combustible salts (e.g., NaCl from synthesis). Check ash residue.

Visualizing the Combustion Pathway

Understanding how the molecule breaks down helps in troubleshooting.

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Figure 2: The chemical pathway of combustion analysis showing the role of additives and product detection.

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